

4-Bromophenyl benzoate molecular formula

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Compound of Interest

Compound Name: 4-Bromophenyl benzoate

CAS No.: 1523-17-7

Cat. No.: B073658

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Technical Guide: 4-Bromophenyl Benzoate

Molecular Architecture, Synthetic Protocols, and Pharmacophore Utility

Executive Summary

4-Bromophenyl benzoate (CAS: 5798-76-5) represents a bifunctional molecular scaffold critical to medicinal chemistry and materials science. Unlike simple esters, this molecule possesses two distinct reactive handles: a labile ester linkage susceptible to Fries rearrangement (yielding UV-absorbing hydroxybenzophenones) and an aryl bromide moiety primed for palladium-catalyzed cross-coupling (Suzuki-Miyaura).

This guide moves beyond basic stoichiometry to provide a rigorous, self-validating workflow for the synthesis, characterization, and strategic application of **4-bromophenyl benzoate** in drug discovery pipelines.

Part 1: Molecular Architecture & Physicochemical Properties

At its core, the molecule is an ester formed between 4-bromophenol and benzoic acid. Its utility stems from the electronic interplay between the electron-withdrawing benzoyl group and the para-bromo substituent.

Core Identity Data

Property	Value	Technical Note
IUPAC Name	4-Bromophenyl benzoate	Also known as p-Bromophenyl benzoate
Molecular Formula		Degree of Unsaturation: 9
Molecular Weight	277.11 g/mol	Monoisotopic Mass: 275.98 Da
Melting Point	100–102 °C	Sharp transition indicates high purity
Solubility	Soluble in , DCM, EtOAc	Insoluble in water; sparingly soluble in cold hexanes
LogP	~4.3	Highly lipophilic; requires non-polar mobile phases for TLC

Structural Logic

The molecule consists of two aromatic rings linked by an ester bridge.

- Ring A (Benzoate): Electron-deficient due to the carbonyl.
- Ring B (Bromophenol): The ester oxygen donates electron density into this ring, while the bromine withdraws inductively. This push-pull dynamic is crucial for the regioselectivity of the Fries rearrangement.

Part 2: Synthetic Pathways & Mechanistic Insights

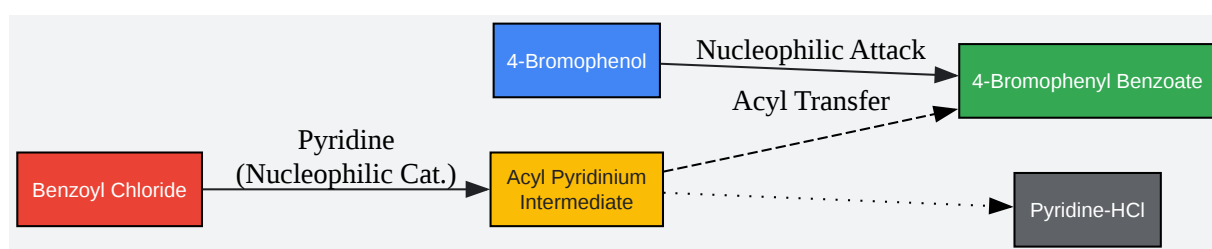
While direct esterification (Fisher) is possible, it is kinetically sluggish due to the lower nucleophilicity of phenols compared to aliphatic alcohols. The Schotten-Baumann reaction is the industry standard for high-yield synthesis.

The Schotten-Baumann Protocol (Recommended)

This method utilizes benzoyl chloride and a base (Pyridine or NaOH) to drive the reaction forward by neutralizing the HCl byproduct.

Reaction Logic Diagram

The following diagram maps the reaction flow and the critical role of pyridine as both a nucleophilic catalyst and a proton scavenger.



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Figure 1: Mechanistic flow of the Pyridine-mediated Schotten-Baumann synthesis.

Detailed Experimental Protocol

Safety: Benzoyl chloride is a lachrymator. Work in a fume hood.

- **Preparation:** In a dry 250 mL round-bottom flask, dissolve 4-bromophenol (17.3 g, 100 mmol) in dry pyridine (20 mL).
 - **Why Pyridine?** It acts as the solvent, the base, and forms a reactive acyl pyridinium intermediate that is more electrophilic than the acid chloride.
- **Addition:** Cool the solution to 0°C in an ice bath. Add benzoyl chloride (14.0 g, 100 mmol) dropwise over 20 minutes.
 - **Control Point:** The reaction is exothermic. Rapid addition can lead to bis-acylation byproducts or thermal decomposition.
- **Reaction:** Remove the ice bath and stir at room temperature for 2 hours.

- Validation: Monitor by TLC (Hexane/EtOAc 9:1). The starting phenol () should disappear, replaced by the less polar ester ().
- Quenching & Workup: Pour the mixture into 200 mL of ice-cold 5% HCl.
 - Mechanism:[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#) The HCl neutralizes the excess pyridine, converting it to water-soluble pyridinium chloride. The product will precipitate as a white solid.
- Purification: Filter the solid, wash with water, and recrystallize from ethanol.

Part 3: Structural Characterization (Self-Validating Metrics)

To ensure the integrity of the synthesized scaffold, compare your data against these standard spectral fingerprints.

Technique	Diagnostic Signal	Interpretation
FT-IR	1735 cm ⁻¹ (Strong)	Carbonyl () stretch specific to aryl esters.
FT-IR	1260 cm ⁻¹	asymmetric stretching.
¹ H NMR	8.2 (d, 2H)	Benzoate ortho protons (deshielded by carbonyl).
¹ H NMR	7.5 (d, 2H)	Protons ortho to Bromine (distinct AA'BB' system).
¹ H NMR	7.1 (d, 2H)	Protons ortho to Oxygen (shielded relative to Br side).
¹³ C NMR	165.0 ppm	Ester carbonyl carbon.

Part 4: Reactivity Profile & Applications in Drug Development

4-Bromophenyl benzoate is not just an end-product; it is a "switchable" intermediate.

The Fries Rearrangement (UV Absorber Synthesis)

When treated with Lewis acids (

), the benzoyl group migrates from the oxygen to the aromatic ring (ortho to the phenol), forming 5-bromo-2-hydroxybenzophenone.

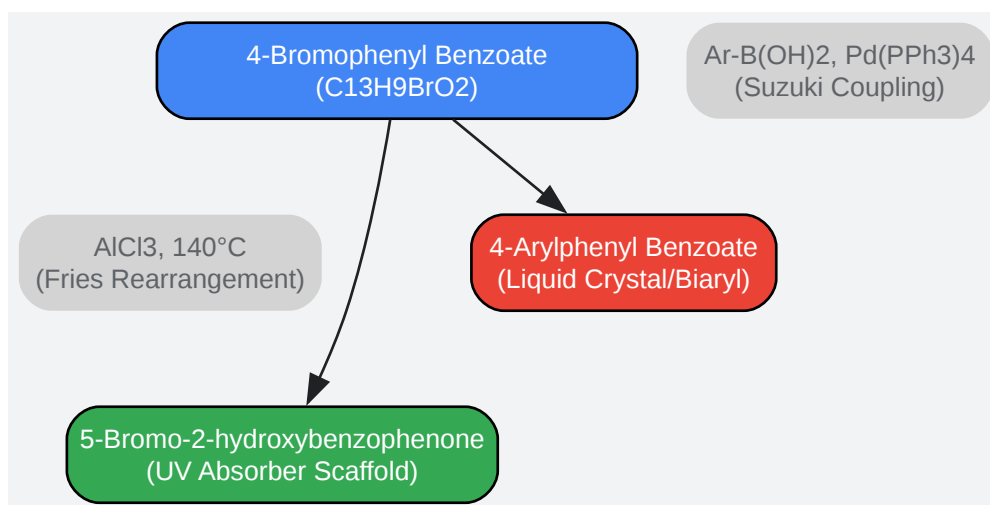
- **Utility:** Hydroxybenzophenones are the functional core of many sunscreen agents and UV stabilizers for polymers.
- **Mechanism:** The ester coordinates with
 , the C-O bond breaks to form an acylium ion, which then performs an Electrophilic Aromatic Substitution (EAS) on the ring.[\[6\]](#)

Suzuki-Miyaura Cross-Coupling

The bromine atom allows this molecule to serve as an electrophile in Pd-catalyzed couplings.

- **Chemoselectivity:** The reaction conditions must be mild (e.g.,
 base, not strong alkoxides) to prevent hydrolysis of the ester bond.
- **Application:** Synthesis of biaryl esters used in liquid crystal displays (LCDs).

Divergent Reactivity Workflow



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Figure 2: Divergent synthetic utility: Rearrangement vs. Coupling.

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